

Synthesis of NanoPutian Chains and Polymers: Application Notes and Protocols

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Compound of Interest

Compound Name:	NanoKid
CAS No.:	618904-86-2
Cat. No.:	B12773707

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the synthesis of NanoPutian chains and polymers. The NanoPutians are a class of anthropomorphic nanoscale molecules, approximately 2 nm in height, that have captured the interest of the scientific community as educational tools and potential building blocks for more complex nanostructures. This guide outlines the synthetic strategies for the original **NanoKid**, its derivatives known as NanoProfessionals, and the formation of NanoPutian polymers. The protocols are based on established literature and are intended to provide researchers with the necessary information to synthesize and further explore these unique molecular structures. While direct applications in drug development are still exploratory, the precise control over their structure at the nanoscale offers potential for their use as scaffolds, delivery vehicles, or components in molecular machines.

Synthesis of the NanoKid

The synthesis of the first NanoPutian, the "**NanoKid**," is accomplished through a convergent approach, involving the separate synthesis of an "upper body" and a "lower body," which are then coupled together.

Synthesis of the Upper Body of the NanoKid

The synthesis of the upper portion of the **NanoKid** begins with 1,4-dibromobenzene and proceeds through a five-step sequence.

Experimental Protocol:

- Iodination of 1,4-dibromobenzene: 1,4-dibromobenzene is iodinated to introduce a more reactive site for subsequent coupling reactions.
- Sonogashira Coupling with 3,3-Dimethylbutyne: The "arms" of the **NanoKid** are attached via a Sonogashira coupling reaction with 3,3-dimethylbutyne.
- Formylation: An aldehyde group, which will form the "head," is introduced through a formylation reaction using n-butyllithium and N,N-dimethylformamide (DMF).
- Acetal Protection: The aldehyde is protected as a 1,3-dioxolane ring using 1,2-ethanediol and a catalytic amount of p-toluenesulfonic acid.
- Halogen Exchange: To increase reactivity for the final coupling step, the remaining bromide is exchanged for an iodide via lithium-halogen exchange followed by quenching with 1,2-diiodoethane.

Synthesis of the Lower Body of the NanoKid

The synthesis of the lower portion of the **NanoKid** starts from 4-nitroaniline and involves a seven-step sequence.

Experimental Protocol:

- Bromination of 4-nitroaniline: Two bromine atoms are introduced onto the aromatic ring.
- Removal of the Amino Group: The amino group is removed via diazotization.

- Reduction of the Nitro Group: The nitro group is reduced to an amine.
- Iodination: The newly formed amino group is converted to an iodide.
- Sonogashira Coupling with Trimethylsilylacetylene: The "stomach" is attached via Sonogashira coupling.
- Sonogashira Coupling with 1-Pentyne: The "legs" are attached by coupling with 1-pentyne.
- Deprotection: The trimethylsilyl (TMS) protecting group is removed from the alkyne.

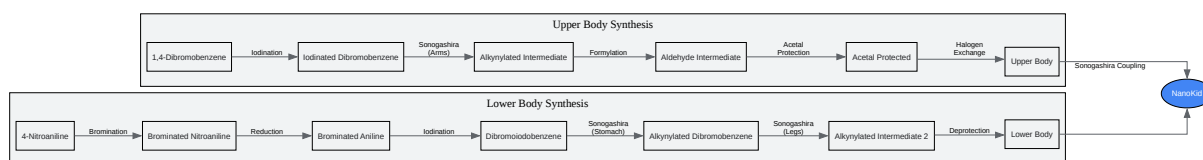
Final Assembly of the NanoKid

The upper and lower body components are joined via a final Sonogashira coupling reaction.

Experimental Protocol:

- The iodinated upper body and the deprotected lower body are coupled using a palladium-copper catalyst system.

Synthetic Pathway for the **NanoKid**



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Caption: Synthetic pathway for the **NanoKid**.

Synthesis of NanoProfessionals

A variety of "NanoProfessionals" can be synthesized from the **NanoKid** through a facile acetal exchange reaction, which modifies the "head" of the molecule. This is typically achieved using microwave irradiation to reduce reaction times.

Experimental Protocol:

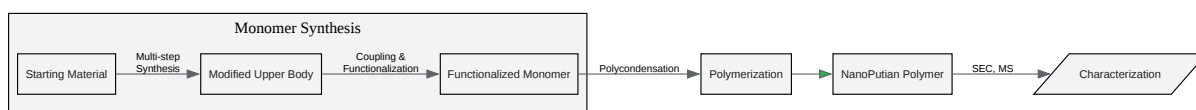
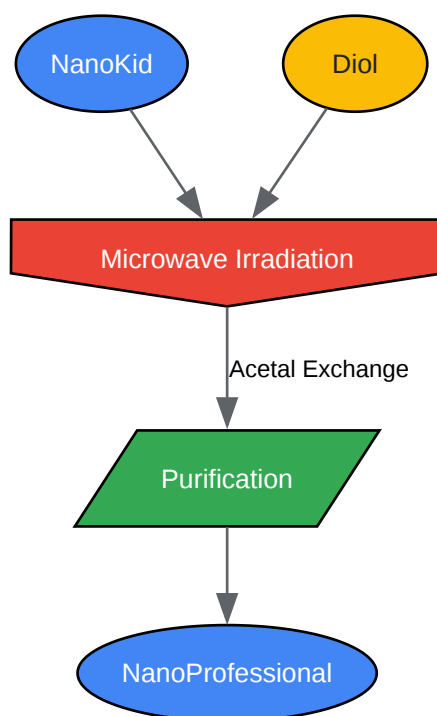
- The **NanoKid** is dissolved in a suitable solvent with an excess of the desired 1,2- or 1,3-diol.
- A catalytic amount of p-toluenesulfonic acid is added.
- The reaction mixture is subjected to microwave irradiation for a few minutes.
- The product is purified to yield the desired NanoProfessional.

Quantitative Data for NanoProfessional Synthesis

NanoProfessional	Diol Used	Yield (%)
NanoAthlete	1,3-Propanediol	~85
NanoPilgrim	1,3-Benzenedimethanol	~80
NanoGreenBeret	1,2-Benzenedimethanol	~75
NanoJester	2,2-Dimethyl-1,3-propanediol	~90
NanoMonarch	1,8-Naphthalenedimethanol	~70
NanoTexan	1,5-Pentanediol	~88
NanoScholar	1,2-Cyclohexanediol	~82
NanoBaker	1,3-Cyclohexanediol	~85

Note: Yields are approximate and based on reported literature. Actual yields may vary depending on reaction conditions.

Workflow for NanoProfessional Synthesis



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